

Application Notes and Protocols for In Vivo Testing of Indolylmaleimides

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Compound of Interest

1H-pyrrole-2,5-dione, 3-(1-methylCompound Name:
1H-indol-3-yl)-4-(1-methyl-6-nitro1H-indol-3-yl)Cat. No.:
B1683996

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Introduction

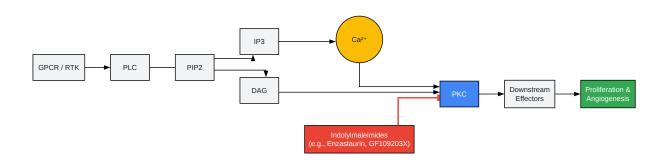
Indolylmaleimides are a class of synthetic compounds that have garnered significant interest in drug discovery due to their potent and often selective inhibition of various protein kinases. These compounds share a common chemical scaffold, a maleimide ring attached to one or two indole moieties. Their biological activity is primarily attributed to their ability to compete with ATP for the kinase domain of enzymes such as Protein Kinase C (PKC), Glycogen Synthase Kinase-3 β (GSK-3 β), and components of the PI3K/AKT signaling pathway. Dysregulation of these pathways is implicated in a multitude of diseases, including cancer, inflammatory disorders, and ischemia-reperfusion injury, making indolylmaleimides promising therapeutic candidates.

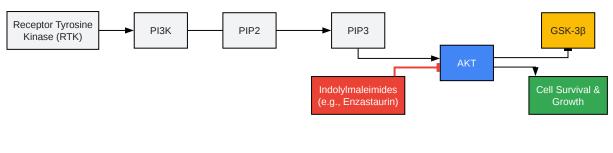
This document provides detailed application notes and protocols for the development of animal models for the in vivo testing of indolylmaleimides. It is intended to guide researchers in designing and executing preclinical studies to evaluate the efficacy, pharmacokinetics, and safety of this compound class.

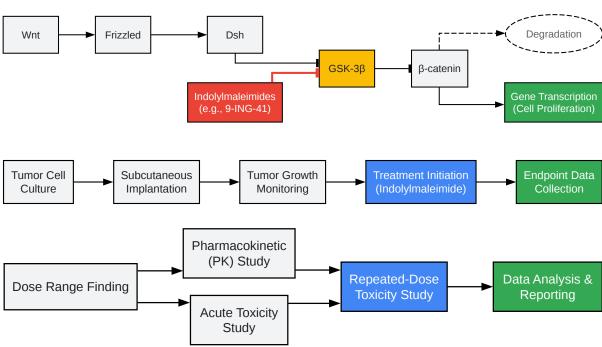
Target Signaling Pathways of Indolylmaleimides



Indolylmaleimides are known to interact with several key signaling pathways involved in cell growth, proliferation, and survival. Understanding these pathways is crucial for designing relevant in vivo studies and interpreting their outcomes.









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